

# An In-depth Technical Guide to Myristoleyl Arachidate (CAS No. 22413-04-3)

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## Compound of Interest

Compound Name: *Myristoleyl arachidate*

Cat. No.: *B15600985*

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Disclaimer: Limited publicly available data exists for the specific biological activities and experimental protocols of **Myristoleyl arachidate**. This guide provides a comprehensive overview of its known properties and draws upon data from the broader class of long-chain wax esters and related molecules to offer insights into its synthesis, potential applications, and safety considerations.

## Executive Summary

**Myristoleyl arachidate** (CAS No. 22413-04-3), with the IUPAC name tetradecyl icosanoate, is a saturated wax ester. It is comprised of myristyl alcohol (a 14-carbon fatty alcohol) and arachidic acid (a 20-carbon saturated fatty acid). While specific research on this molecule is sparse, its chemical nature places it within the class of long-chain wax esters, which are widely utilized in the cosmetic and personal care industries for their emollient and texturizing properties. This guide synthesizes the available physicochemical data for **Myristoleyl arachidate** and provides a broader context based on the chemistry and biology of related long-chain wax esters.

## Physicochemical Properties

The following tables summarize the known and computed physicochemical properties of **Myristoleyl arachidate**.

Table 1: Chemical Identifiers and Basic Properties

Property	Value	Source
CAS Number	22413-04-3	<a href="#">[1]</a>
IUPAC Name	tetradecyl icosanoate	<a href="#">[1]</a>
Synonyms	Myristyl arachidate, Tetradecyl eicosanoate	<a href="#">[1]</a>
Molecular Formula	C <sub>34</sub> H <sub>68</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	508.9 g/mol	<a href="#">[1]</a>
Physical State	Solid (at room temperature)	<a href="#">[1]</a>
Purity	>99% or 95% (supplier dependent)	<a href="#">[1]</a>
Storage	Room temperature or -20°C (supplier dependent)	<a href="#">[1]</a>

Table 2: Computed Physicochemical Data

Property	Value	Source
XLogP3	16.3	<a href="#">[1]</a>
Topological Polar Surface Area	26.3 Å <sup>2</sup>	<a href="#">[1]</a>
Hydrogen Bond Donor Count	0	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[1]</a>
Rotatable Bond Count	32	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Myristoleyl arachidate** is not readily available in the public domain, it can be synthesized through standard esterification

methods. The general approach involves the reaction of myristyl alcohol with arachidic acid or its more reactive acyl chloride derivative.

## General Experimental Protocol for Wax Ester Synthesis (Fischer Esterification)

This protocol is a generalized procedure for the synthesis of a wax ester like **Myristoleyl arachidate** via Fischer esterification.

### Materials:

- Arachidic acid
- Myristyl alcohol
- Toluene (or another suitable water-immiscible solvent)
- Concentrated sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

### Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser, dissolve equimolar amounts of arachidic acid and myristyl alcohol in toluene.

- Add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the total reactant weight).
- Heat the mixture to reflux. The water formed during the reaction will be azeotropically removed and collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting materials are consumed.
- Once the reaction is complete, cool the mixture to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- The crude product can be further purified by recrystallization or column chromatography on silica gel.

## Biological Activity and Toxicology

There is a lack of specific toxicological and pharmacological data for **Myristoleyl arachidate**. However, the Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of myristic acid and its esters, concluding them to be safe as used in cosmetics.<sup>[2]</sup> These esters are readily hydrolyzed to their constituent fatty acid and alcohol, which are then metabolized.<sup>[2]</sup> Given that **Myristoleyl arachidate** is a simple ester of two naturally occurring fatty substances, it is expected to have a low order of toxicity.

For context, long-chain wax esters are generally considered to be non-irritating and non-sensitizing to the skin. They primarily function as emollients, forming an occlusive layer on the skin that helps to reduce transepidermal water loss.

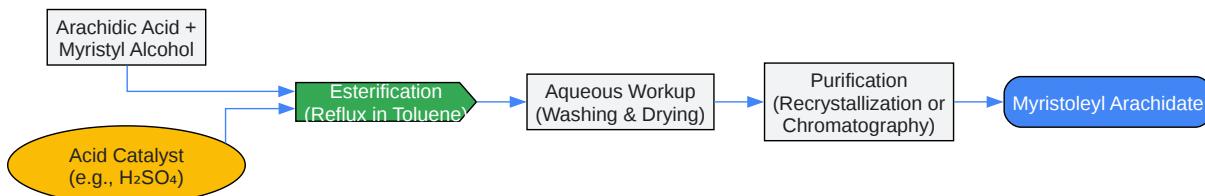
## Applications

The primary application of **Myristoleyl arachidate** and similar long-chain wax esters is in the cosmetic and personal care industry.<sup>[2]</sup> Its properties make it suitable for use in:

- Skincare products (creams, lotions): As an emollient to soften and smooth the skin, and as a texture enhancer to provide body and a non-greasy feel.
- Haircare products (conditioners): To condition and lubricate the hair.
- Color cosmetics (foundations, lipsticks): To improve spreadability and provide a desirable feel.

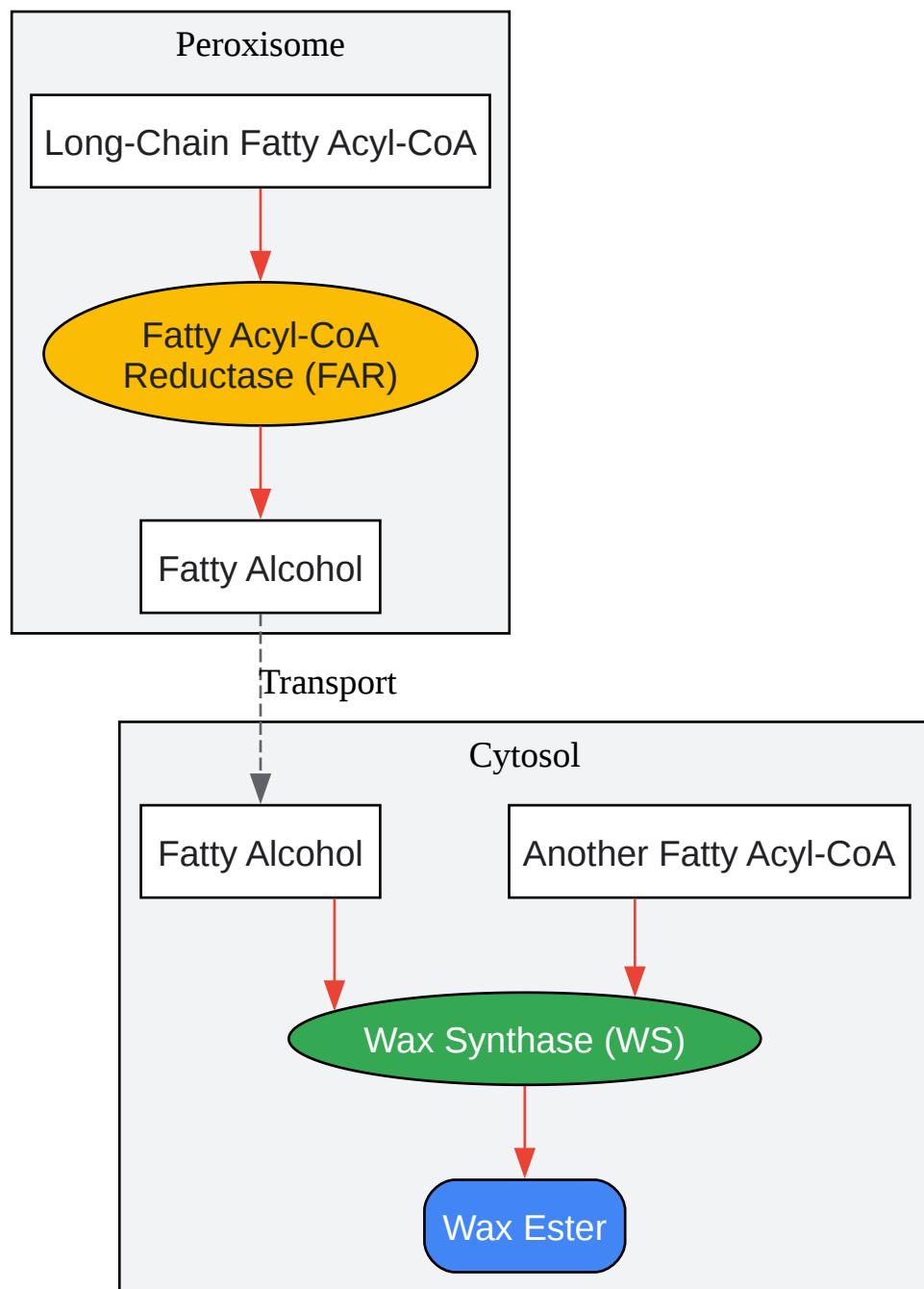
## Visualizations

As no specific signaling pathways or complex experimental workflows involving **Myristoleyl arachidate** have been described in the literature, the following diagrams illustrate generalized concepts relevant to this class of molecules.



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Caption: Generalized workflow for the synthesis of **Myristoleyl arachidate**.



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Caption: Simplified diagram of the long-chain wax ester biosynthetic pathway.[3]

## Conclusion

**Myristoleyl arachidate** is a long-chain saturated wax ester with properties that make it a valuable ingredient in the cosmetics industry. While specific biological and toxicological data

are lacking, information from related compounds suggests a favorable safety profile for its intended topical use. Further research into the specific properties and potential applications of **Myristoleyl arachidate** would be beneficial for a more complete understanding of this molecule.

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## References

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